

# Shoreic Acid CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Shoreic Acid

Cat. No.: B1151576

[Get Quote](#)

An In-depth Technical Guide to **Shoreic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Shoreic Acid**, a dammarane-type triterpenoid, including its chemical properties, isolation protocols, and known biological activities.

## Core Data Presentation

Table 1: Physicochemical Properties of **Shoreic Acid**

Property	Value	Source
CAS Number	21671-00-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C30H50O4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	474.72 g/mol	<a href="#">[1]</a>

## Experimental Protocols

### Isolation and Purification of Shoreic Acid via High-Speed Countercurrent Chromatography (HSCCC)

A detailed method for the preparative isolation of **Shoreic Acid** from the dichloromethane extract of *Cabralea canjerana* leaves has been reported. This method utilizes High-Speed Countercurrent Chromatography (HSCCC) and has been demonstrated to be effective for scaling up the purification process.

#### Instrumentation and Reagents:

- High-Speed Countercurrent Chromatograph
- Solvent system: n-hexane-ethyl acetate-methanol-water (1:1.5:2.5:1 v/v/v/v)
- Dichloromethane extract of *Cabralea canjerana* leaves
- NMR spectrometer for structural elucidation

#### Methodology:

- **Solvent System Preparation:** The biphasic solvent system consisting of n-hexane, ethyl acetate, methanol, and water in a 1:1.5:2.5:1 volume ratio is prepared and thoroughly equilibrated.
- **HSCCC Operation:** The HSCCC column is filled with the upper organic layer as the stationary phase. The lower aqueous layer is utilized as the mobile phase in a reversed-phase mode.
- **Sample Loading:** The crude dichloromethane extract of *Cabralea canjerana* leaves is dissolved in a suitable solvent and injected into the system.
- **Elution and Fractionation:** The mobile phase is pumped through the column at a defined flow rate. Fractions are collected at regular intervals.
- **Analysis:** The collected fractions are analyzed by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to identify those containing **Shoreic Acid**.
- **Purification and Identification:** Fractions containing the compound of interest are pooled, and the solvent is evaporated. The purity and structure of the isolated **Shoreic Acid** are confirmed using  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy.

This HSCCC method has been successfully scaled up from 820 mg to 1.5 g of crude extract, demonstrating its reproducibility and efficiency for obtaining high-purity **Shoreic Acid**.

## Biological Activities and Potential Mechanisms of Action

**Shoreic Acid** has demonstrated a range of biological activities, including antibacterial, antifungal, and antiviral properties. While the precise mechanisms of action are still under investigation, the following sections summarize the current understanding and potential pathways based on its chemical class.

### Antibacterial Activity

**Shoreic Acid** has shown activity against various bacteria. The general mechanism for triterpenoids often involves the disruption of the bacterial cell membrane.

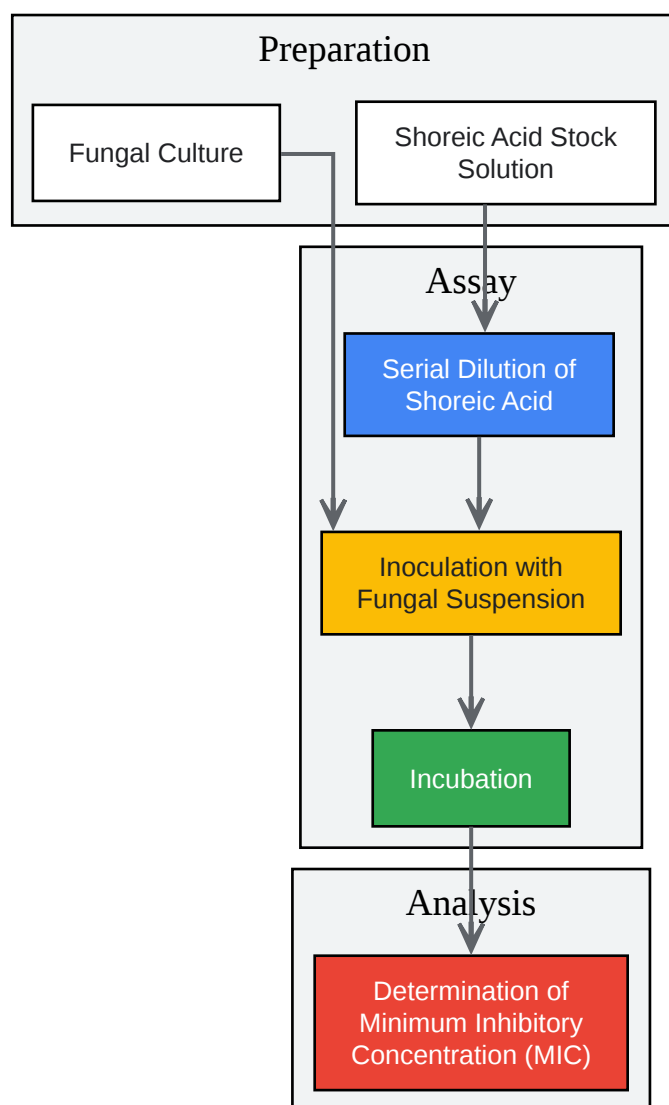


[Click to download full resolution via product page](#)

Caption: Postulated mechanism of **Shoreic Acid**'s antibacterial action.

### Antifungal Activity

The antifungal activity of **Shoreic Acid** is also likely linked to cell membrane interactions, a common mechanism for triterpenoids.

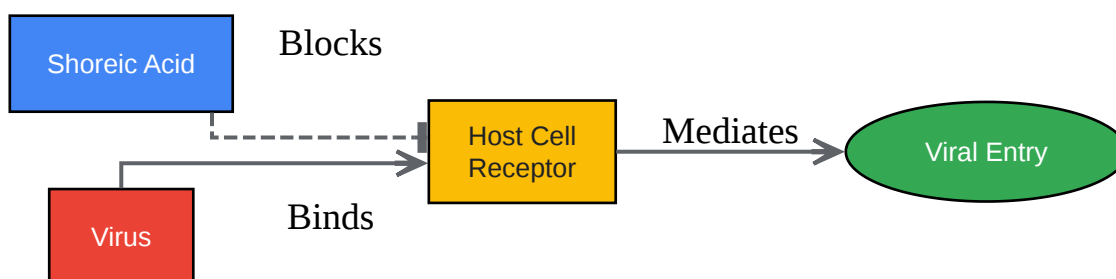


[Click to download full resolution via product page](#)

Caption: Workflow for determining the antifungal activity of **Shoreic Acid**.

## Antiviral Activity

Information regarding the specific antiviral mechanism of **Shoreic Acid** is limited. However, many triterpenoids interfere with viral entry and replication.



[Click to download full resolution via product page](#)

Caption: Hypothetical model of **Shoreic Acid** inhibiting viral entry.

Further research is required to fully elucidate the specific molecular targets and signaling pathways modulated by **Shoreic Acid** in its antibacterial, antifungal, and antiviral activities. This will be crucial for its potential development as a therapeutic agent.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Advances in the development of entry inhibitors for sialic-acid-targeting viruses - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Recent progress in the antiviral activity and mechanism study of pentacyclic triterpenoids and their derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Differential antibacterial properties of the MurA inhibitors terreic acid and fosfomicin - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Shoreic Acid CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1151576#shoreic-acid-cas-number-and-molecular-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)